

formulation of 4-Propylresorcinol for topical application in dermatological research

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Compound of Interest

Compound Name: *4-Propylresorcinol*

Cat. No.: *B101292*

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Application Notes and Protocols for the Topical Formulation of 4-Propylresorcinol

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the formulation, characterization, and evaluation of **4-Propylresorcinol** for topical applications in dermatological research. **4-Propylresorcinol** and its analogs, such as 4-butylresorcinol and phenylethyl resorcinol, are potent tyrosinase inhibitors used for their skin-lightening and anti-hyperpigmentation properties. [1] This document outlines detailed protocols for developing stable and effective topical delivery systems.

Physicochemical Properties and Formulation Considerations

Understanding the physicochemical properties of **4-Propylresorcinol** is crucial for designing an effective topical formulation. Like other 4-alkylresorcinols, it is a lipophilic compound, making it suitable for incorporation into various topical vehicles.[2] Its efficacy and stability can be influenced by factors such as pH, choice of solvents, and protection from light and air.[1] Advanced delivery systems like nanoemulsions or liposomes can enhance solubility, improve stability, and reduce the potential for skin irritation.[2][3]

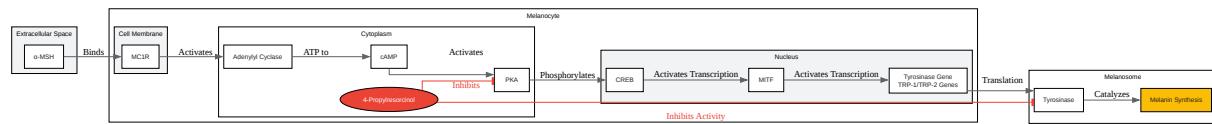
Data Presentation: Physicochemical Properties of Resorcinol Derivatives

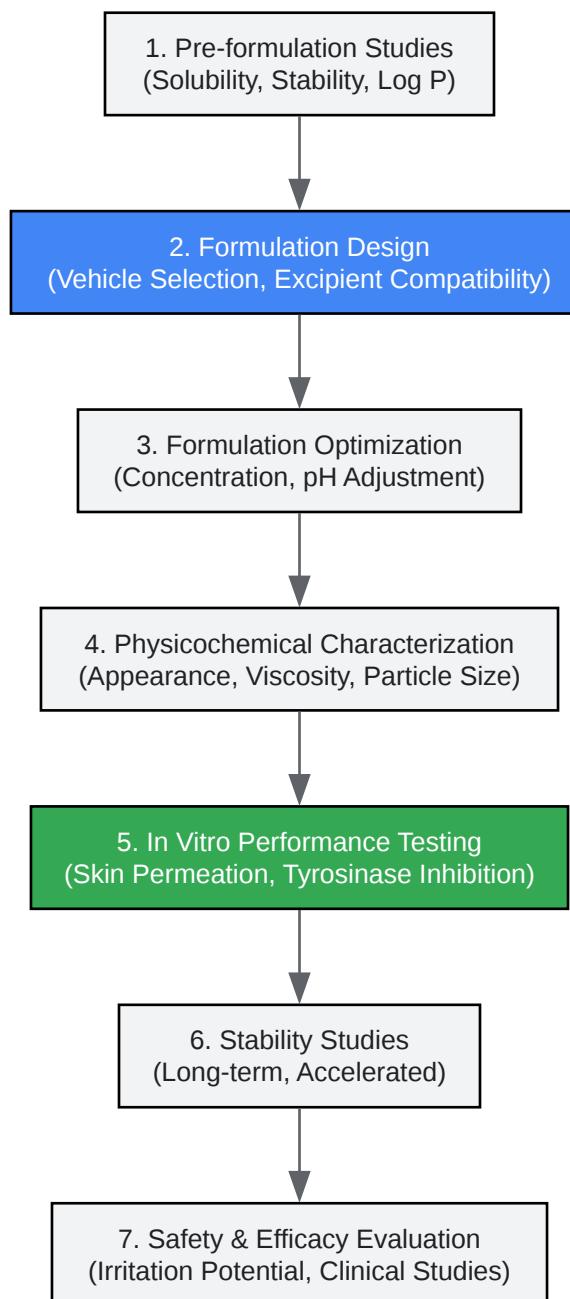
The following table summarizes key properties of related resorcinol derivatives to guide formulation development for **4-Propylresorcinol**. Data for Phenylethyl resorcinol (PR) is included for comparison.[4][5]

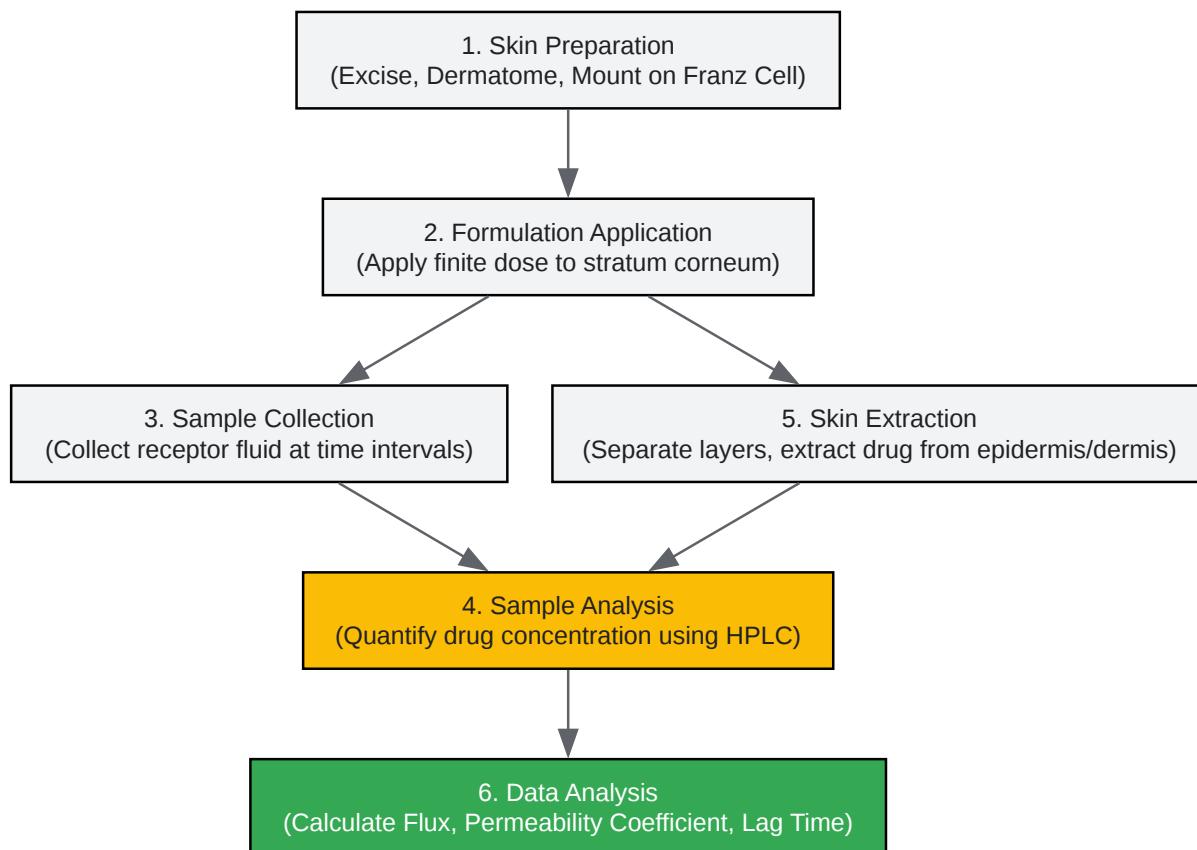
Property	4-Ethylresorcinol I[2]	Phenylethyl Resorcinol (PR)[4][5]	4-Butylresorcinol I[2]	4-Hexylresorcinol ol[2]
Molecular Formula	C ₈ H ₁₀ O ₂	C ₁₄ H ₁₄ O ₂	C ₁₀ H ₁₄ O ₂	C ₁₂ H ₁₈ O ₂
Molecular Weight	138.16 g/mol	214.26 g/mol	166.22 g/mol	194.27 g/mol
Log P (octanol/water)	~2.3 (estimated)	3.35 ± 0.03	3.1	3.8
Melting Point	N/A	79.13 °C	N/A	N/A
Solubility	Soluble in glycols, ethanol. Limited in water.	Soluble in Propylene Glycol (PG), Dimethyl Isosorbide (DMI), Glycerol.	Soluble in oils, organic solvents. Slightly soluble in water.	Soluble in oils, organic solvents. Poorly soluble in water.

Mechanism of Action: Inhibition of Melanogenesis

4-Propylresorcinol and its analogs exert their depigmenting effects primarily by inhibiting tyrosinase, the rate-limiting enzyme in melanin synthesis. They may also modulate the Protein Kinase A (PKA) signaling pathway, which leads to the downregulation of melanogenic enzymes like tyrosinase-related protein 2 (TRP-2), further reducing melanin production.[2][6]







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